

# Solubility of trisodium phosphite in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Trisodium phosphite*

Cat. No.: *B090913*

[Get Quote](#)

## A Technical Guide to the Solubility of Trisodium Phosphite

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed examination of the solubility of **trisodium phosphite** ( $\text{Na}_3\text{PO}_3$ ). A review of publicly available data reveals a significant scarcity of quantitative solubility information for **trisodium phosphite**, alongside prevalent confusion with the more extensively studied trisodium phosphate ( $\text{Na}_3\text{PO}_4$ ). This document clarifies these distinctions, presents the available qualitative solubility data for **trisodium phosphite**, and offers a comprehensive, detailed protocol for the experimental determination of its solubility in aqueous and organic solvents. A procedural workflow diagram is included to visually guide researchers through the experimental process.

### Introduction and Clarification

**Trisodium phosphite** (CAS No: 22620-95-7), the trisodium salt of phosphorous acid, is an inorganic compound with potential applications as a reducing agent.<sup>[1]</sup> When seeking solubility data, researchers must exercise extreme caution, as information is frequently misattributed from trisodium phosphate ( $\text{Na}_3\text{PO}_4$ ), a chemically distinct and more common compound.

The majority of chemical databases and literature contain extensive solubility data for trisodium phosphate, often incorrectly labeled or indexed under the "**trisodium phosphite**" name. This guide will focus on the available information for **trisodium phosphite** ( $\text{Na}_3\text{PO}_3$ ) and provide the necessary tools for researchers to generate their own definitive data.

## Solubility of Trisodium Phosphite ( $\text{Na}_3\text{PO}_3$ )

A thorough review of scientific literature and chemical databases reveals a lack of reliable quantitative solubility data for **trisodium phosphite** in water at various temperatures. Qualitative descriptions are available but should be treated with caution due to potential misidentification with other sodium phosphite salts.

Table 1: Qualitative Solubility of **Trisodium Phosphite** ( $\text{Na}_3\text{PO}_3$ )

Solvent	Solubility	Source & Notes
Water	Freely Soluble	General characterization for sodium phosphite salts, but quantitative data for $\text{Na}_3\text{PO}_3$ is not available.
Alcohol	Insoluble	A single source reports insolubility; however, this source shows inconsistencies in chemical formulas for phosphite salts. <sup>[1]</sup>

## Reference Data: Solubility of Trisodium Phosphate ( $\text{Na}_3\text{PO}_4$ )

For the benefit of researchers who may have been led here by the common nomenclature confusion, the well-established solubility data for anhydrous trisodium phosphate ( $\text{Na}_3\text{PO}_4$ ) is provided below for reference and comparison.

Disclaimer: The following data pertains to TRISODIUM PHOSPHATE ( $\text{Na}_3\text{PO}_4$ ) and NOT **trisodium phosphite** ( $\text{Na}_3\text{PO}_3$ ).

Table 2: Solubility of Anhydrous Trisodium Phosphate ( $\text{Na}_3\text{PO}_4$ ) in Water

Temperature (°C)	Solubility (g / 100 mL)
0	5.4[2]
20	12.0[2]
25	14.5[2][3]
40	23.3[2][3]
100	94.6[2][3]

Trisodium phosphate is generally considered insoluble in organic solvents, including ethanol.[3]  
[4][5][6][7]

## Experimental Protocol: Determining Aqueous Solubility

This protocol details the polythermal method for determining the solubility of a salt like **trisodium phosphite** in water as a function of temperature by identifying the saturation temperature.

### 4.1 Materials and Equipment

- **Trisodium Phosphite** ( $\text{Na}_3\text{PO}_3$ ), analytical grade
- Deionized or distilled water
- Jacketed glass test tube (25 x 250 mm)
- Digital thermometer (calibrated,  $\pm 0.1^\circ\text{C}$ )
- Magnetic stirrer and stir bar or wire stirring rod
- Analytical balance ( $\pm 0.001$  g)
- Volumetric pipettes and burettes (Class A)

- Controlled-temperature circulating water bath (heating/cooling capabilities)
- Light source for observing dissolution/crystallization

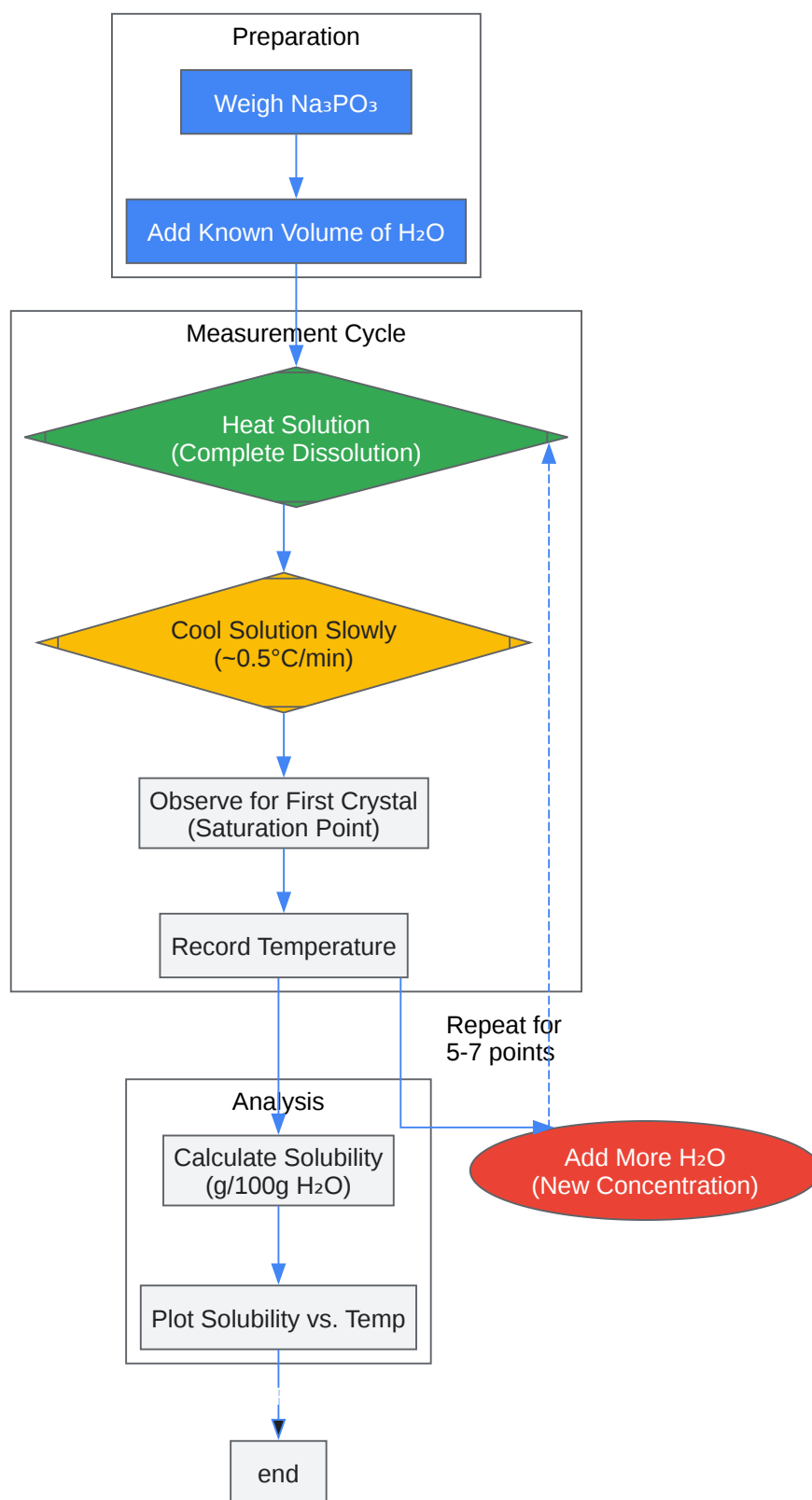
#### 4.2 Procedure

- Sample Preparation: Accurately weigh approximately 5-10 g of **trisodium phosphite** into a clean, dry jacketed test tube. Record the mass to the nearest 0.001 g.
- Solvent Addition: Using a Class A burette, add a precise volume of deionized water (e.g., 10.00 mL) to the test tube. Record the exact volume.
- Initial Dissolution:
  - Place the test tube into the circulating water bath.
  - Begin stirring the solution.
  - Slowly heat the water bath, increasing the temperature of the solution at a rate of approximately 1-2°C per minute.
  - Continue heating until all the solid **trisodium phosphite** has completely dissolved. Note the temperature of complete dissolution.
- Determination of Saturation Temperature (Crystallization Point):
  - Once all solute has dissolved, begin to cool the solution by decreasing the temperature of the circulating water bath. The cooling rate should be slow, approximately 0.5-1°C per minute, to prevent supercooling.
  - Continue stirring at a constant, moderate rate.
  - Illuminate the solution with a light source and observe carefully for the very first appearance of crystals.
  - The temperature at which the first stable crystals appear and persist is the saturation temperature for that specific concentration. Record this temperature accurately.

- Constructing the Solubility Curve:
  - Add another precise aliquot of water (e.g., 2.00 mL) to the same test tube. Record the new total volume of water.
  - Repeat steps 4.3 and 4.4 to determine the new, lower saturation temperature for this diluted concentration.
  - Repeat this process of adding known volumes of solvent and determining the corresponding saturation temperature for at least 5-7 different concentrations.
- Data Calculation and Presentation:
  - For each determined saturation temperature, calculate the solubility in grams of solute per 100 g of solvent.
  - Calculation:  $\text{Solubility} = (\text{mass of Na}_3\text{PO}_3 \text{ (g)} / \text{mass of water (g)}) * 100$ . (Note: Convert the volume of water to mass using its temperature-dependent density).
  - Plot the calculated solubilities (y-axis) against the corresponding saturation temperatures (x-axis) to generate a solubility curve.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **trisodium phosphite**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the aqueous solubility of **trisodium phosphite**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. Trisodium phosphate - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. Trisodium Phosphate | Na<sub>3</sub>PO<sub>4</sub> | CID 24243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. atamankimya.com [atamankimya.com]
- 6. TRISODIUM PHOSPHATE - Ataman Kimya [atamanchemicals.com]
- 7. manavchem.com [manavchem.com]
- To cite this document: BenchChem. [Solubility of trisodium phosphite in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090913#solubility-of-trisodium-phosphite-in-water-and-organic-solvents]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)